

# Technical Guide on Aryl Sulfones: A Profile of Methyl Phenyl Sulfone

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## Compound of Interest

Compound Name: Sulfone, methyl pentafluorophenyl

Cat. No.: B3055497

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Disclaimer: Comprehensive data for "methyl pentafluorophenyl sulfone" is not readily available in the public domain. This technical guide, therefore, focuses on the well-characterized and structurally related compound, Methyl Phenyl Sulfone (CAS 3112-85-4). This document serves as an in-depth guide to its properties, synthesis, and applications, providing a representative profile for an aryl sulfone that is relevant to researchers, scientists, and professionals in drug development. The principles and data presented for methyl phenyl sulfone can offer valuable insights into the expected characteristics of related fluorinated analogues.

## Introduction to Methyl Phenyl Sulfone

Methyl phenyl sulfone, also known as methylsulfonylbenzene, is a versatile organosulfur compound characterized by a sulfonyl group connected to a methyl group and a phenyl group. [1][2] Its chemical stability, polarity, and the electron-withdrawing nature of the sulfonyl group make it a significant building block in organic synthesis. [3][4] It serves as a key intermediate in the development of pharmaceuticals, particularly sulfonamide drugs, as well as in the agrochemical and polymer industries. [1][5] The sulfone functional group is a common motif in medicinal chemistry, valued for its ability to improve physicochemical properties such as solubility and metabolic stability. [4]

## Physicochemical Properties

The core physical and chemical properties of methyl phenyl sulfone are summarized below. This data is essential for its application in synthesis and material science.

Property	Value	Source(s)
CAS Number	3112-85-4	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>7</sub> H <sub>8</sub> O <sub>2</sub> S	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	156.20 g/mol	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Appearance	White to light yellow crystalline powder	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	85-90 °C	<a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Boiling Point	302.6 ± 15.0 °C at 760 mmHg	<a href="#">[7]</a>
Density	1.2 ± 0.1 g/cm <sup>3</sup>	<a href="#">[7]</a>
Solubility	Soluble in ethanol and benzene; sparingly soluble in water. <a href="#">[2]</a> <a href="#">[3]</a>	
LogP	0.50	<a href="#">[7]</a>

## Spectroscopic Data

Spectroscopic analysis is critical for the identification and characterization of methyl phenyl sulfone. Key data from various spectroscopic techniques are presented below.

Technique	Key Data and Observations	Source(s)
$^1\text{H}$ NMR	( $\text{CDCl}_3$ , 90 MHz) $\delta$ (ppm): 7.94 (m, 2H, ortho-protons), 7.63 (m, 3H, meta- and para-protons), 3.06 (s, 3H, methyl protons).	[9][10]
$^{13}\text{C}$ NMR	( $\text{CDCl}_3$ , 100 MHz) $\delta$ (ppm): 140.4, 133.6, 129.3, 127.2, 44.4.	[10][11]
Infrared (IR)	KBr disc ( $\text{cm}^{-1}$ ): Key peaks corresponding to $\text{SO}_2$ symmetric and asymmetric stretching vibrations. Strong absorptions are typically observed around 1320-1285 $\text{cm}^{-1}$ (asymmetric) and 1160-1120 $\text{cm}^{-1}$ (symmetric).	[6][12][13]
Mass Spectrometry (EI)	Molecular Ion ( $\text{M}^+$ ): m/z 156. Other major fragments include m/z 77 ( $\text{C}_6\text{H}_5^+$ ) and 94 ( $\text{C}_6\text{H}_5\text{O}^+$ ).	[14][15]

## Synthesis and Experimental Protocols

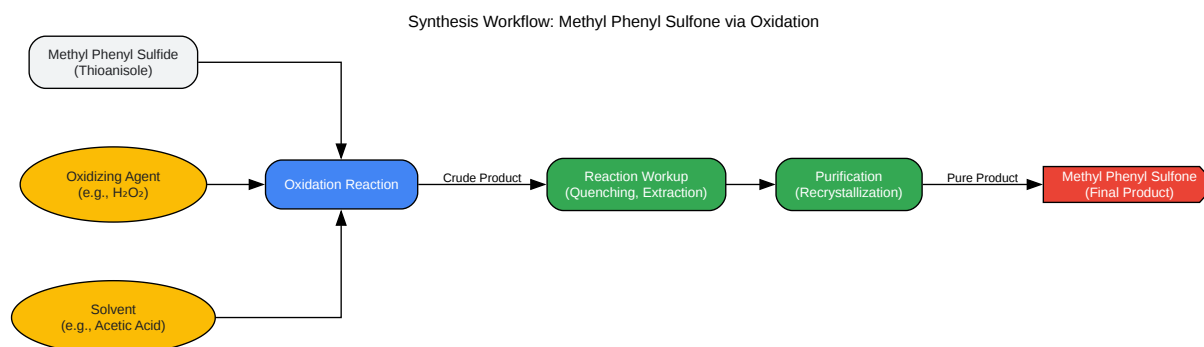
Methyl phenyl sulfone can be synthesized through several established routes. The most common methods involve the oxidation of a sulfide precursor or the alkylation of a sulfinic salt.

### Common Synthetic Routes

- Oxidation of Methyl Phenyl Sulfide (Thioanisole): This is a straightforward method where thioanisole is oxidized using a variety of oxidizing agents, such as hydrogen peroxide in acetic acid.[3][16]

- Alkylation of Sodium Benzenesulfinate: This route involves the reaction of sodium benzenesulfinate with a methylating agent like dimethyl sulfate.[3][16]
- From Benzenesulfonyl Chloride: A one-pot synthesis can be achieved by reacting benzenesulfonyl chloride, followed by methylation with dimethyl sulfate.[17]

Below is a diagram illustrating the general workflow for the synthesis of methyl phenyl sulfone via the oxidation of thioanisole.



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Caption: General workflow for the synthesis of Methyl Phenyl Sulfone.

## Experimental Protocol: Oxidation of Methyl Phenyl Sulfide

This protocol is based on established methods for the oxidation of sulfides to sulfones.[3][16]

Materials:

- Methyl phenyl sulfide (thioanisole)

- 30% Hydrogen Peroxide ( $\text{H}_2\text{O}_2$ )
- Glacial Acetic Acid
- Sodium bisulfite (for quenching)
- Dichloromethane (or other suitable extraction solvent)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate
- Ethanol/water for recrystallization

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve methyl phenyl sulfide (1.0 eq) in glacial acetic acid.
- Carefully add 30% hydrogen peroxide (approx. 2.2 eq) to the solution. The addition may be exothermic and should be done in portions, with cooling if necessary.
- Heat the reaction mixture at reflux for 2-4 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- After completion, cool the mixture to room temperature and pour it into cold water.
- Quench any excess peroxide by the slow addition of a saturated sodium bisulfite solution until a test with peroxide indicator paper is negative.
- Extract the aqueous mixture with dichloromethane (3x).
- Combine the organic layers and wash sequentially with saturated sodium bicarbonate solution, water, and brine.

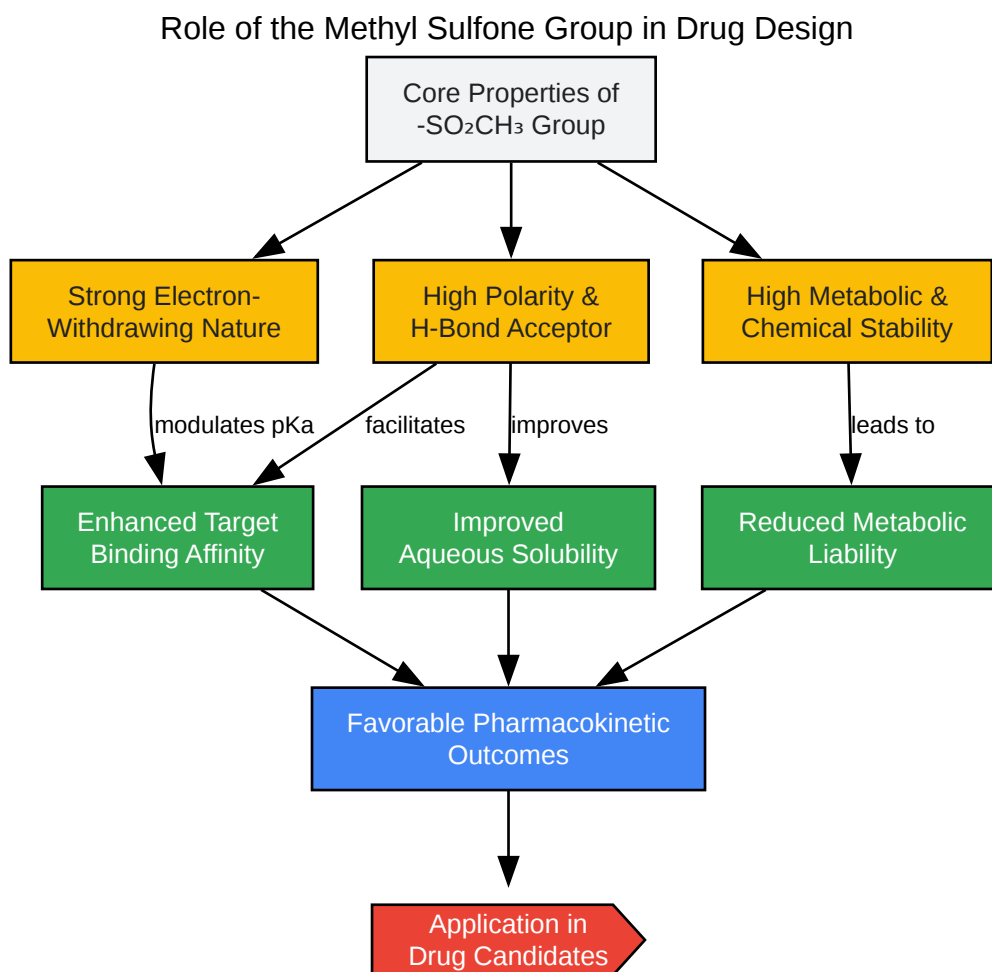
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure to yield the crude product.
- Purify the crude solid by recrystallization from a suitable solvent system, such as ethanol-water, to obtain pure methyl phenyl sulfone as a white crystalline solid.[16]

## Applications in Research and Drug Development

Methyl phenyl sulfone is not typically a final drug product but rather a crucial intermediate and structural motif. Its properties are leveraged to build more complex, biologically active molecules.

- **Pharmaceutical Intermediate:** It is a key building block for synthesizing sulfonamide drugs, a class of antibiotics.[1]
- **Medicinal Chemistry Scaffold:** The methylsulfone group is incorporated into drug candidates to enhance properties like polarity, solubility, and metabolic stability, and to act as a hydrogen bond acceptor.[4]
- **Agrochemicals:** It is used in the formulation of some pesticides and herbicides.[1]
- **Polymer Science:** Due to its thermal and chemical resistance, it is used in the production of high-performance polymers.[1]

The diagram below illustrates the relationship between the chemical properties of the methyl sulfone group and its applications in drug design.



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Caption: Logical flow from properties of the sulfone group to its use in drug design.

## Conclusion

Methyl phenyl sulfone is a foundational compound in the field of organic and medicinal chemistry. While it lacks direct biological activity in many cases, its robust chemical nature, well-defined properties, and straightforward synthesis make it an invaluable precursor and structural component. An understanding of its chemistry provides a solid basis for researchers exploring the synthesis and properties of more complex aryl sulfones for applications in drug discovery, materials science, and beyond.

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